Optimal concentration and duration for IHR-1 treatment

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Compound of Interest		
Compound Name:	IHR-1	
Cat. No.:	B10769249	Get Quote

Application Notes and Protocols for IHR-1 Treatment

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Introduction

IHR-1 is a cell membrane-impermeable antagonist of the Smoothened (Smo) receptor, a key component of the Hedgehog (Hh) signaling pathway.[1] By inhibiting Smo, **IHR-1** effectively blocks the canonical Hh cascade, preventing the activation of Gli transcription factors and the subsequent expression of Hh target genes. Its membrane impermeability makes it a specific tool for studying the extracellular and transmembrane domains of Smo signaling. These notes provide detailed protocols for the use of **IHR-1** in cell culture to inhibit Hedgehog signaling, based on published research.

Product Information

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Product Name	**IHR-1**
Mechanism of Action	Smoothened (Smo) Antagonist
Target Pathway	Hedgehog (Hh) Signaling
Chemical Formula	$C_{20}H_{12}Cl_4N_2O_2$
Molecular Weight	454.13 g/mol
Solubility	Soluble to 20 mM in DMSO with gentle warming
Storage	Store stock solutions at -20°C for up to 1 month or -80°C for up to 6 months. Protect from light.

Data Summary: Optimal Concentration and Duration

The optimal concentration and duration of **IHR-1** treatment can vary depending on the cell type and the specific experimental goals. The following table summarizes the effective concentrations and durations derived from foundational studies.
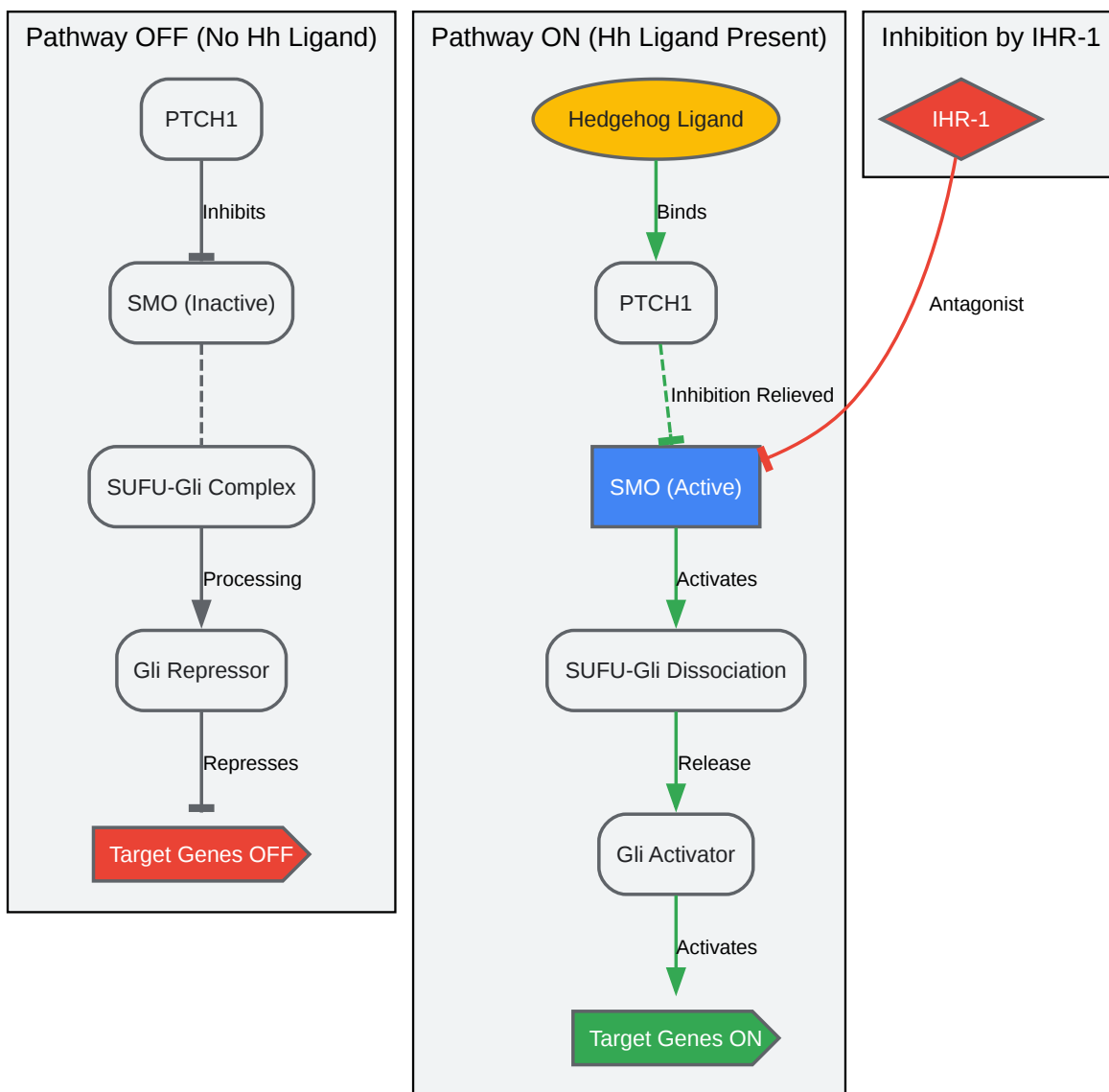
Cell Line	Concentration	Duration	Assay	Outcome	Reference
NIH-3T3	10 µM	24 hours	Western Blot	Blocked Hh-induced suppression of Gli3 processing.	Fan et al., 2014
IMCD3	10 µM	Not Specified	Immunofluorescence	Did not block SAG-induced depletion of Gpr161 from the primary cilium.	Fan et al., 2014
NIH-3T3	10 µM	Not Specified	Immunofluorescence	Prevented Smoothened accumulation in the primary cilium.	Fan et al., 2014

Note: Researchers should perform a dose-response and time-course experiment to determine the optimal conditions for their specific cell line and experimental setup.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **IHR-1** within the Hedgehog signaling pathway and a general experimental workflow for its use.

Hedgehog Signaling Pathway Inhibition by IHR-1

Pathway OFF (No Hh Ligand)

PTCH1
↓ Inhibits
SMO (Inactive)
┆
SUFU-Gli Complex
↓ Processing
Gli Repressor
↓ Represses
Target Genes OFF

Pathway ON (Hh Ligand Present)

Hedgehog Ligand
↓ Binds
PTCH1
┆ Inhibition Relieved
SMO (Active)
↓ Activates
SUFU-Gli Dissociation
↓ Release
Gli Activator
↓ Activates
Target Genes ON

Inhibition by IHR-1

IHR-1
↓ Antagonist

General Workflow for IHR-1 Treatment

```
                    ┌─────────┐
                    │  Start  │
                    └─────────┘
                         │
                         ▼
                ┌──────────────────┐
                │   Seed Cells     │
                │ (e.g., NIH-3T3)  │
                └──────────────────┘
                         │
                         ▼
                ┌──────────────────┐
                │ Culture Cells to │
                │ Desired Confluency│
                └──────────────────┘
                   │            ╲  Control / Stimulation
                   ▼             ╲
  ┌──────────────────────────┐  ┌──────────────────────────────┐
  │ Prepare IHR-1 Working    │  │ Induce Hh Pathway            │
  │ Solution                 │  │ (e.g., with Shh ligand or    │
  │ (e.g., 10 µM in media)   │  │ SAG agonist)                 │
  └──────────────────────────┘  └──────────────────────────────┘
                   │                    │  Co-treatment
                   ▼                    ▼
                ┌──────────────────┐
                │ Treat Cells with │
                │ IHR-1            │
                │ (e.g., for 24    │
                │  hours)          │
                └──────────────────┘
                         │
                         ▼
                ┌──────────────────┐
                │  Harvest Cells   │
                └──────────────────┘
                         │
                         ▼
                ┌──────────────────────┐
                │ Downstream Analysis  │
                │ (Western Blot, qPCR, │
                │  IF)                 │
                └──────────────────────┘
                         │
                         ▼
                    ┌─────────┐
                    │   End   │
                    └─────────┘
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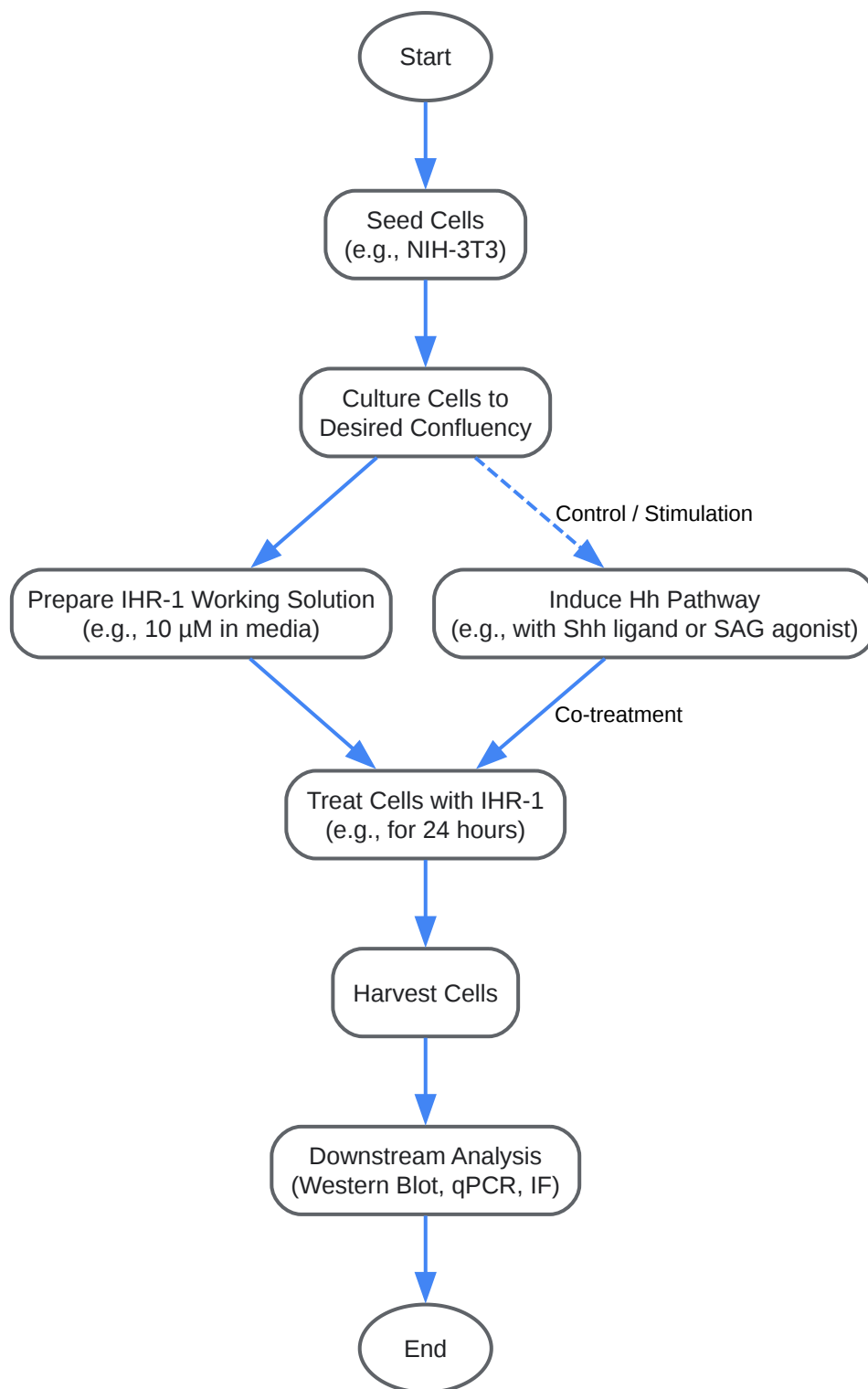
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References

- 1. medchemexpress.com [medchemexpress.com]
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